

An In-depth Technical Guide to C.I. Reactive Yellow 25

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For Researchers, Scientists, and Drug Development Professionals

Abstract

C.I. **Reactive Yellow 25** is a monoazo reactive dye characterized by its vibrant yellow hue and its application in the textile industry. This technical guide provides a comprehensive overview of its chemical and physical properties, available toxicological data, and general experimental protocols. While primarily used in textile dyeing, this document aims to consolidate the existing scientific information for a broader audience in research and development, acknowledging the current limitations in data concerning its biological interactions and potential applications beyond coloration.

Physicochemical Properties

Reactive Yellow 25, with the Colour Index name C.I. 191755, is a water-soluble anionic dye. Its chemical structure is designed to form covalent bonds with fibers containing hydroxyl or amino groups, such as cellulose and polyamides.



Property	Value	Reference
Molecular Formula	C26H14Cl2N7Na3O10S2	[1][2]
Molecular Weight	788.44 g/mol	[1][2]
CAS Registry Number	12226-52-7, 72139-14-1	[1]
Class	Single azo	[1]
Appearance	Light yellow powder	[1]
Solubility	> 100 g/L in water at 25°C	[1]

Toxicological Profile

The toxicological data for **Reactive Yellow 25** is limited. However, information on similar reactive dyes and general toxicological screening provides some insight into its potential hazards. It is classified as a potential respiratory and skin sensitizer.

Endpoint	Result	Species	Reference
Skin Irritation	Irritant	Not specified	
Eye Irritation	Irritant	Not specified	
Sensitization	Potential respiratory and skin sensitizer	Human	
Mutagenicity (Ames Test for similar dyes)	Generally non- mutagenic	Salmonella typhimurium	
Cytotoxicity (for other reactive dyes)	Can induce cytotoxicity in epidermal (HaCaT) and liver (HepaRG) cells.	Human cell lines	

Note: Much of the toxicological data is derived from studies on other reactive dyes and should be considered indicative rather than specific to **Reactive Yellow 25**.



Experimental Protocols

Due to the limited application of **Reactive Yellow 25** in biological research, specific experimental protocols are not readily available. The following are general guidelines for handling and a representative protocol for its primary application in textile dyeing.

General Handling and Safety Precautions

Given its classification as a potential sensitizer and irritant, appropriate personal protective equipment (PPE) should be used when handling **Reactive Yellow 25** powder.

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood to minimize dust inhalation.
- Personal Protective Equipment:
 - Respiratory Protection: An appropriate respirator should be worn to prevent inhalation of the dye powder.
 - Eye Protection: Chemical safety goggles are required.
 - Hand Protection: Chemical-resistant gloves should be worn.
 - Skin and Body Protection: A lab coat or other protective clothing is necessary to prevent skin contact.

General Protocol for Dyeing of Cellulosic Fibers (e.g., Cotton)

This protocol is illustrative of its industrial application and is not a research protocol for biological systems.

- Preparation of the Dyebath:
 - Dissolve the required amount of Reactive Yellow 25 in deionized water.
 - Add a wetting agent and an electrolyte such as sodium chloride or sodium sulfate to the dyebath. The electrolyte aids in the exhaustion of the dye onto the fiber.



Dyeing Process:

- Immerse the cellulosic material in the dyebath.
- Gradually increase the temperature to the optimal dyeing temperature (typically 40-60°C for this class of dye).
- Maintain this temperature for a set period to allow for dye uptake.

Fixation:

- Introduce an alkali, such as sodium carbonate, to the dyebath to raise the pH.
- The alkaline conditions facilitate the covalent reaction between the reactive group of the dye and the hydroxyl groups of the cellulose.

Washing and Rinsing:

- After the fixation period, the dyed material is thoroughly rinsed with cold and hot water to remove any unfixed or hydrolyzed dye.
- A final soaping step at or near boiling is often employed to ensure the removal of all residual dye, improving the fastness properties of the dyeing.

Known Interactions and Applications

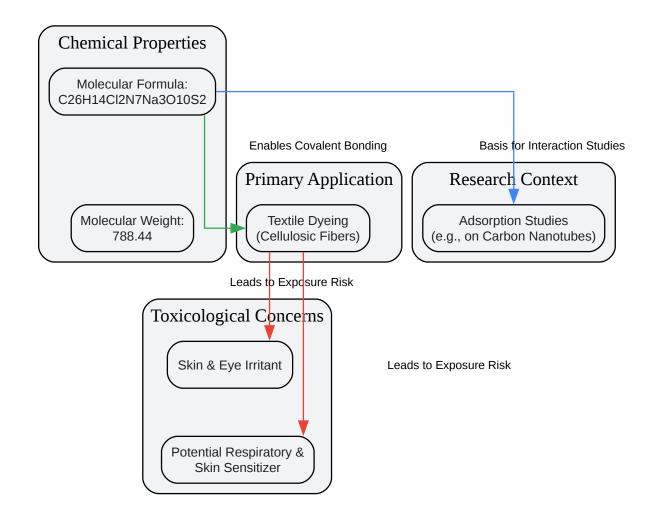
The primary and well-documented application of **Reactive Yellow 25** is in the dyeing of textiles. Beyond this, its interactions are not extensively studied. One noted research application is its use in the study of adsorption phenomena, where it has been shown to adsorb onto single-walled carbon nanotubes through electrostatic interactions. This suggests its potential use as a model compound in studies of environmental remediation of textile effluents.

There is currently no published research indicating its use in drug development, as a fluorescent marker in biological systems, or detailing its interaction with specific proteins or signaling pathways.

Logical Relationship of Known Information



The following diagram illustrates the interconnectedness of the currently available information on **Reactive Yellow 25**.



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Caption: Logical overview of **Reactive Yellow 25** properties and applications.

Conclusion and Future Directions

C.I. **Reactive Yellow 25** is a well-characterized compound from a chemical and industrial application perspective. However, for an audience in drug development and broader scientific research, there is a significant lack of data. Its known properties as a potential sensitizer warrant caution in any handling scenario.

Future research could explore the following areas:



- Detailed Toxicogenomics: Understanding the molecular mechanisms behind its sensitizing properties.
- Bioconjugation Potential: Investigating if its reactive nature could be harnessed for specific labeling of biomolecules under controlled conditions, though its lack of inherent fluorescence may limit its utility as a marker.
- Drug Delivery Systems: While a remote possibility, its adsorption characteristics could be explored in the context of loading onto carrier molecules, though its toxicological profile would need extensive investigation.

Currently, based on available literature, C.I. **Reactive Yellow 25**'s utility appears to be confined to the industrial sector, with its properties suggesting more of a toxicological concern than a therapeutic or advanced research potential.

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